

Spectroscopic Characterization of N-Mesitylhydroxylamine: A Technical Guide

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Compound of Interest

Compound Name: *N-Mesitylhydroxylamine*

CAS No.: 14353-69-6

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Introduction

N-Mesitylhydroxylamine, also known as N-(2,4,6-trimethylphenyl)hydroxylamine, is an N-arylhydroxylamine derivative with significant utility in synthetic organic chemistry. Its structure, featuring a sterically hindered mesityl group attached to a hydroxylamine moiety, imparts unique reactivity and stability. This guide provides an in-depth analysis of the spectroscopic data for **N-Mesitylhydroxylamine**, offering a predictive framework for its characterization using ^1H NMR, ^{13}C NMR, Infrared (IR) Spectroscopy, and Mass Spectrometry (MS). As experimental spectra for this specific compound are not readily available in public databases, this guide leverages predictive models and established spectroscopic principles to provide a robust analytical overview for researchers, scientists, and professionals in drug development.

The accurate structural elucidation of synthetic intermediates like **N-Mesitylhydroxylamine** is paramount for ensuring the integrity of subsequent reaction pathways and the purity of final products. Spectroscopic analysis provides a detailed fingerprint of a molecule, revealing its atomic connectivity and functional group composition. This guide is structured to not only present the predicted spectral data but also to explain the underlying principles of interpretation and provide standardized protocols for data acquisition.

Molecular Structure

The foundational step in any spectroscopic analysis is a clear understanding of the molecule's structure.

Figure 1: Molecular Structure of **N-Mesitylhydroxylamine**.

¹H Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR spectroscopy is a powerful technique for determining the structure of organic molecules by providing information about the chemical environment of hydrogen atoms.

Predicted ¹H NMR Data

The following table outlines the predicted ¹H NMR chemical shifts (δ) for **N-Mesitylhydroxylamine**. Predictions are based on established chemical shift ranges for similar functional groups and aromatic systems.^{[1][2][3]}

Protons	Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration
Ar-H (Aromatic)	~6.8	Singlet	2H
O-H (Hydroxyl)	5.0 - 8.0 (broad)	Singlet	1H
N-H (Amine)	4.0 - 7.0 (broad)	Singlet	1H
ortho-CH ₃	~2.3	Singlet	6H
para-CH ₃	~2.2	Singlet	3H

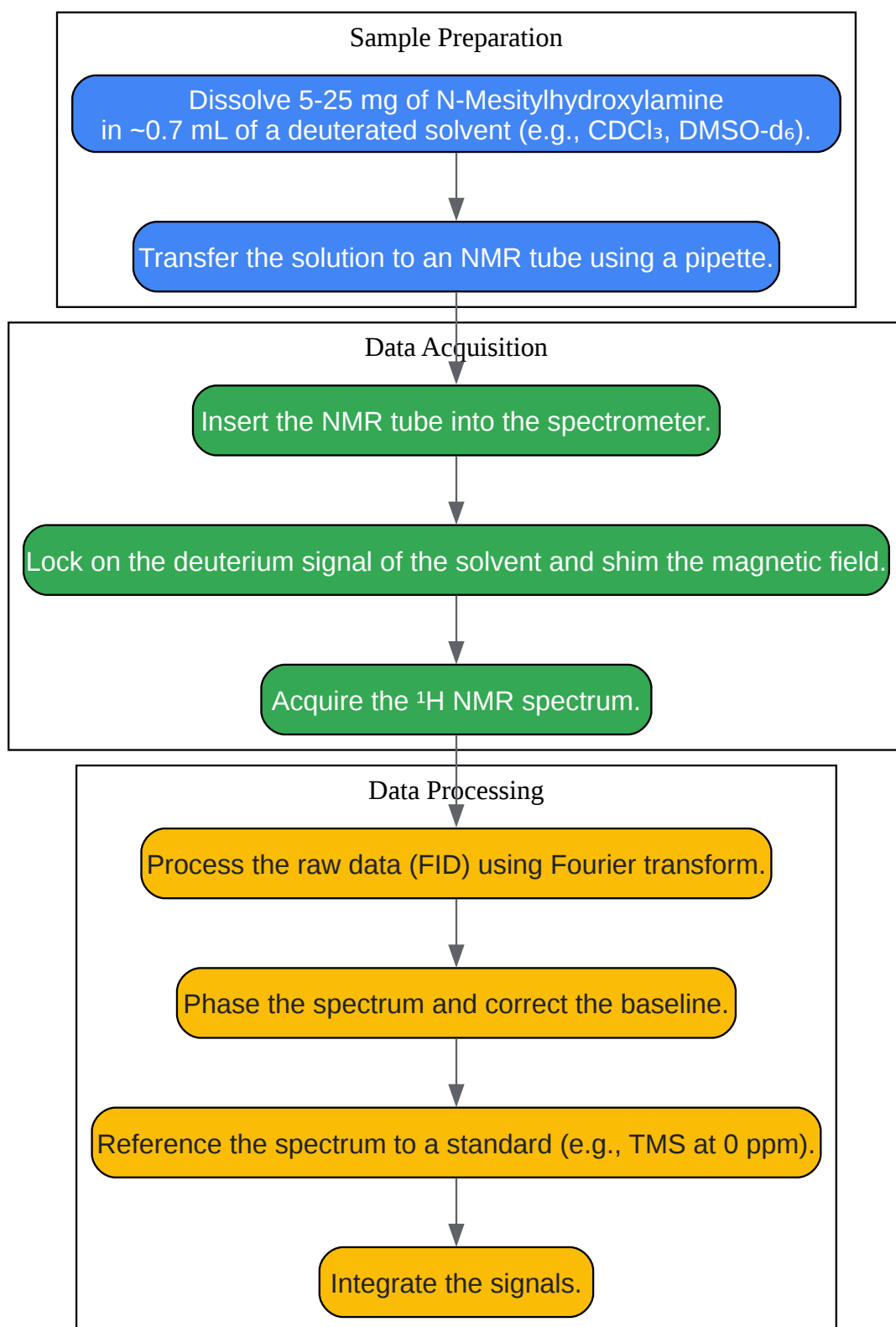
Note: Chemical shifts of O-H and N-H protons are highly dependent on solvent, concentration, and temperature, often appearing as broad signals.^[4] They can also undergo deuterium exchange, leading to their disappearance in the spectrum when a protic deuterated solvent is used.^[4]

Interpretation of the ¹H NMR Spectrum

- **Aromatic Protons (Ar-H):** The two protons on the mesityl ring are chemically equivalent due to the molecule's symmetry. They are expected to appear as a single signal (singlet) in the aromatic region, typically around 6.8 ppm.
- **Methyl Protons (-CH₃):** The two ortho-methyl groups are equivalent and will give rise to a single, sharp peak with an integration of 6H. The para-methyl group will produce a separate singlet with an integration of 3H. These peaks are expected in the upfield region, characteristic of alkyl groups on an aromatic ring.
- **Hydroxyl and Amine Protons (O-H and N-H):** The protons on the nitrogen and oxygen atoms are exchangeable and often do not couple with other protons, resulting in broad singlet signals.^[4] Their chemical shifts can vary significantly.

Experimental Protocol: Acquiring a ¹H NMR Spectrum

The following is a generalized procedure for obtaining a ¹H NMR spectrum of a solid organic compound.



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Figure 2: Workflow for acquiring a ^1H NMR spectrum.

^{13}C Nuclear Magnetic Resonance (NMR) Spectroscopy

^{13}C NMR spectroscopy provides direct information about the carbon skeleton of a molecule.^[5] Due to the low natural abundance of the ^{13}C isotope (1.1%), spectra are typically acquired with proton decoupling, resulting in a spectrum where each unique carbon atom appears as a single line.^{[5][6]}

Predicted ^{13}C NMR Data

The predicted ^{13}C NMR chemical shifts for **N-Mesitylhydroxylamine** are presented below, based on typical values for substituted aromatic compounds.^{[7][8][9]}

Carbon Atom	Predicted Chemical Shift (δ , ppm)
C-N (Aromatic)	~145
ortho-C (Aromatic)	~130
meta-C-H (Aromatic)	~129
para-C (Aromatic)	~135
ortho-CH ₃	~20
para-CH ₃	~21

Interpretation of the ^{13}C NMR Spectrum

- Aromatic Carbons:** Due to symmetry, four distinct signals are expected for the six carbons of the mesityl ring. The carbon atom directly attached to the nitrogen (C-N) will be the most downfield. The two ortho-carbons, two meta-carbons, and the single para-carbon will each give rise to a separate signal.
- Methyl Carbons (-CH₃):** The two equivalent ortho-methyl groups will produce one signal, and the para-methyl group will produce another, both in the upfield region of the spectrum.

Experimental Protocol: Acquiring a ^{13}C NMR Spectrum

The procedure is similar to that for ^1H NMR, with some key differences.[\[10\]](#)

- **Sample Preparation:** A more concentrated sample is often required (50-100 mg) due to the lower sensitivity of the ^{13}C nucleus.[\[10\]](#)
- **Data Acquisition:** The instrument is set to the ^{13}C resonance frequency. A proton-decoupled pulse sequence is typically used.
- **Acquisition Time:** Longer acquisition times or a greater number of scans are generally needed to achieve a good signal-to-noise ratio.[\[11\]](#)
- **Processing:** The data is processed similarly to ^1H NMR data.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups within a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations.[\[12\]](#)

Predicted IR Absorption Bands

The following table lists the characteristic IR absorption frequencies expected for **N-Mesitylhydroxylamine**.[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)

Functional Group	Vibration	Predicted Wavenumber (cm^{-1})	Intensity
O-H (Hydroxyl)	Stretch	3500 - 3200	Strong, Broad
N-H (Amine)	Stretch	3400 - 3250	Medium
C-H (Aromatic)	Stretch	3100 - 3000	Medium
C-H (Aliphatic)	Stretch	3000 - 2850	Medium
C=C (Aromatic)	Stretch	1600 - 1475	Medium-Weak
C-N	Stretch	1350 - 1250	Medium
C-O	Stretch	1260 - 1000	Strong

Interpretation of the IR Spectrum

- A broad absorption in the $3500\text{--}3200\text{ cm}^{-1}$ region is a strong indicator of the O-H group, likely broadened due to hydrogen bonding.
- The N-H stretching vibration is also expected in a similar region.
- The presence of both aromatic and aliphatic C-H stretches will be distinguishable by their positions relative to 3000 cm^{-1} .[\[12\]](#)
- Absorptions in the $1600\text{--}1475\text{ cm}^{-1}$ range are characteristic of the aromatic ring's carbon-carbon double bond stretching.
- The region below 1500 cm^{-1} is the "fingerprint region," containing complex vibrations that are unique to the molecule as a whole.

Experimental Protocol: Acquiring an IR Spectrum (Thin Solid Film Method)

This method is suitable for solid samples that are soluble in a volatile solvent.[\[17\]](#)

- **Sample Preparation:** Dissolve a small amount of **N-Mesitylhydroxylamine** in a few drops of a volatile solvent (e.g., acetone or methylene chloride).[\[17\]](#)
- **Film Deposition:** Apply a drop of the solution onto an IR-transparent salt plate (e.g., KBr or NaCl) and allow the solvent to evaporate completely, leaving a thin film of the solid sample.[\[17\]](#)
- **Data Acquisition:** Place the salt plate in the sample holder of the FT-IR spectrometer and acquire the spectrum.[\[17\]](#)
- **Background Subtraction:** A background spectrum of the clean salt plate should be run first and subtracted from the sample spectrum.

Mass Spectrometry (MS)

Mass spectrometry is an analytical technique that ionizes molecules and separates the ions based on their mass-to-charge ratio (m/z), providing information about the molecular weight

and fragmentation pattern of the compound.[\[18\]](#)

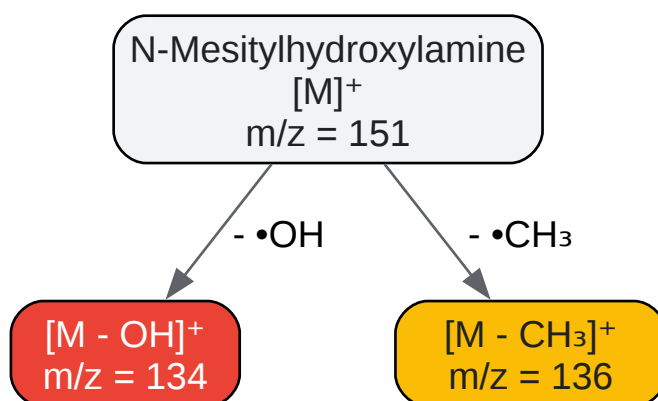
Predicted Mass Spectrum Data

For **N-Mesitylhydroxylamine** ($C_9H_{13}NO$), the following ions are predicted in an electron ionization (EI) mass spectrum.

m/z	Proposed Fragment
151	$[M]^+$ (Molecular Ion)
136	$[M - CH_3]^+$
134	$[M - OH]^+$
121	$[Mesityl]^+$

Interpretation of the Mass Spectrum

- Molecular Ion Peak ($[M]^+$):** The peak with the highest m/z value should correspond to the molecular weight of **N-Mesitylhydroxylamine**, which is 151 g/mol. The presence of a nitrogen atom means the molecular weight is an odd number, consistent with the Nitrogen Rule.[\[19\]](#)
- Fragmentation Pattern:** The molecular ion can undergo fragmentation, leading to smaller, stable ions.[\[20\]](#) A common fragmentation pathway for N-aryl compounds is the loss of substituents from the hydroxylamine group or the aromatic ring. The loss of a methyl radical (CH_3) would result in a peak at m/z 136. Loss of a hydroxyl radical (OH) would lead to a peak at m/z 134. Cleavage of the C-N bond could generate the stable mesityl cation at m/z 121.



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